

# Quinoxaline-5-carboxylic acid safety and handling precautions

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## Compound of Interest

Compound Name: Quinoxaline-5-carboxylic acid

Cat. No.: B152838

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An In-depth Technical Guide to the Safety and Handling of **Quinoxaline-5-carboxylic Acid**

## Introduction

**Quinoxaline-5-carboxylic acid** is a versatile heterocyclic compound utilized as a building block in the synthesis of various bioactive molecules, including pharmaceuticals and agrochemicals.[1] Its application in research and development, particularly in drug discovery targeting neurological disorders and in the formulation of advanced materials, necessitates a thorough understanding of its safety profile and handling requirements.[1] This guide provides comprehensive safety and handling information for researchers, scientists, and drug development professionals working with this compound.

## Hazard Identification and Classification

**Quinoxaline-5-carboxylic acid** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[2]

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]

#### Label Elements

- Signal Word: Warning[2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Quinoxaline-5-carboxylic acid** is provided below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [2]
Molecular Weight	174.16 g/mol [2]
Appearance	Beige to Dark Red/Yellow Solid Powder[1][3]
Melting Point	224-229 °C (decomposes)[4]
Solubility	No data available[3]
Vapor Pressure	No data available[3]
Density	No data available[3]

## Handling and Storage

### Safe Handling Protocols

Proper handling procedures are crucial to minimize exposure and risk.

- Engineering Controls: Work should be conducted in a well-ventilated area.<sup>[5]</sup> Ensure that eyewash stations and safety showers are located close to the workstation.<sup>[2]</sup>
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly sealing safety goggles conforming to European Standard EN 166 or NIOSH (US) approved eye protection.<sup>[2]</sup><sup>[6]</sup>
  - Skin Protection: Wear protective gloves and long-sleeved clothing to prevent skin contact.<sup>[2]</sup> Gloves must be inspected before use and disposed of properly after handling.<sup>[7]</sup>
  - Respiratory Protection: Under normal use conditions with adequate ventilation, no respiratory protection is needed.<sup>[2]</sup> If dust is generated or for large-scale use, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.<sup>[2]</sup>
- General Hygiene Practices: Do not eat, drink, or smoke in areas where the chemical is handled.<sup>[5]</sup> Wash hands thoroughly with soap and water after handling.<sup>[5]</sup> Contaminated work clothing should be laundered separately.<sup>[5]</sup>

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[8]</sup>
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.<sup>[2]</sup><sup>[8]</sup>
- The product should be stored locked up or in an area accessible only to qualified or authorized personnel.<sup>[7]</sup><sup>[8]</sup>

## Experimental Protocols: Emergency Procedures

### First Aid Measures

In case of exposure, follow these first aid protocols immediately. Medical personnel should be made aware of the material involved to ensure their own safety.<sup>[2]</sup>

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2] If eye irritation persists, seek medical advice/attention.[2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, get medical advice/attention.[2] Remove contaminated clothing.
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[2] If the person is not breathing, provide artificial respiration.[2] If symptoms occur, call a POISON CENTER or doctor.[2]
Ingestion	Clean the mouth with water and then drink plenty of water.[2] Get medical attention if symptoms occur.[2]

## Accidental Release Measures

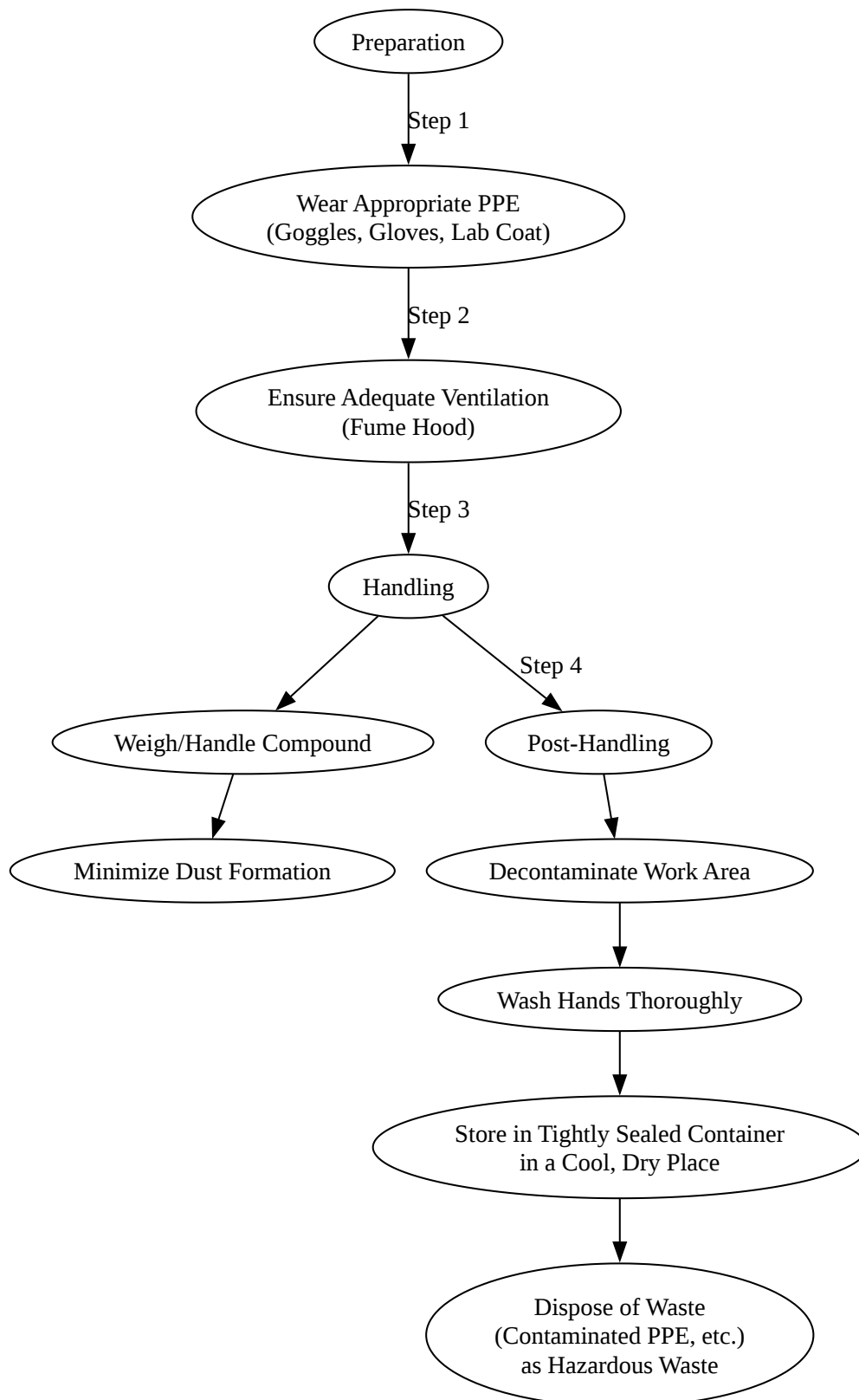
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment as outlined in Section 4.1.[9]
- Containment and Cleaning: Avoid generating dust.[5] Sweep or vacuum up the spilled material and shovel it into a suitable, closed container for disposal.[2]

## Disposal Considerations

Waste from this product is classified as hazardous.[2] All waste materials must be disposed of in accordance with applicable European Directives and local, regional, and national regulations.[2] The container should be disposed of at a hazardous or special waste collection point.[2]

## Visualizations

## Safe Handling Workflow



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Caption: Decision tree for first aid procedures following exposure.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. fishersci.co.uk [fishersci.co.uk]
- 4. Quinoxaline-6-carboxylic acid 97 6925-00-4 [sigmaaldrich.com]
- 5. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 6. echemi.com [echemi.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- 9. angenechemical.com [angenechemical.com]
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